

An In-depth Technical Guide to Methyl 5-chloro-2-methoxynicotinate

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Compound of Interest

Compound Name: *Methyl 5-chloro-2-methoxynicotinate*

Cat. No.: *B1317250*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-chloro-2-methoxynicotinate**, a key chemical intermediate. It details its chemical identity, physical and chemical properties, and its synthesis. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity

IUPAC Name: Methyl 5-chloro-2-methoxypyridine-3-carboxylate

Synonyms:

- Methyl 5-chloro-2-methoxy-3-pyridinecarboxylate[1]
- 5-Chloro-2-methoxy-3-(methoxycarbonyl)pyridine[2]
- Methyl 5-Chloro-2-methoxypyridine-3-carboxylate[2]
- 5-Chloro-2-methoxy-3-pyridinecarboxylic acid methyl ester[2]
- 3-Pyridinecarboxylic acid, 5-chloro-2-methoxy-, methyl ester[2]

Quantitative Data

The following table summarizes the known quantitative data for **Methyl 5-chloro-2-methoxynicotinate**. This data is essential for its application in chemical synthesis and analysis.

Property	Value	Source
Molecular Formula	C ₈ H ₈ ClNO ₃	[2]
Molecular Weight	201.61 g/mol	[2]
Physical Form	Solid	[2]
Purity	Typically ≥98%	[2]
CAS Number	82060-51-3	[2]

Note: Detailed information on properties such as melting point, boiling point, and solubility is not readily available in publicly accessible literature.

Experimental Protocols

Synthesis of Methyl 5-chloro-2-methoxynicotinate

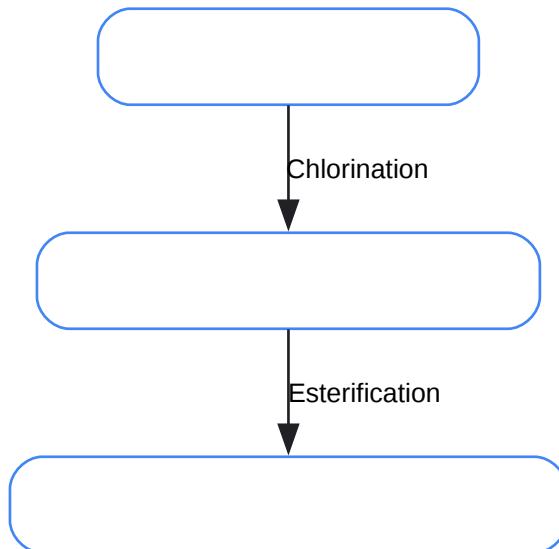
While a detailed, step-by-step experimental protocol for the synthesis of **Methyl 5-chloro-2-methoxynicotinate** is not widely published, the established synthetic route originates from 2-Methoxynicotinic acid.[\[3\]](#) The overall transformation involves two key steps: chlorination of the pyridine ring at the 5-position and esterification of the carboxylic acid.

General Synthetic Approach:

- Chlorination of 2-Methoxynicotinic Acid: The first step involves the regioselective chlorination of 2-methoxynicotinic acid at the 5-position to yield 5-chloro-2-methoxynicotinic acid. This is a crucial step to introduce the chloro-substituent onto the pyridine ring.
- Esterification: The resulting 5-chloro-2-methoxynicotinic acid is then subjected to esterification to form the final product, **Methyl 5-chloro-2-methoxynicotinate**. This is typically achieved by reacting the carboxylic acid with methanol in the presence of an acid catalyst.

Logical Relationships in Synthesis

The following diagram illustrates the logical workflow for the synthesis of **Methyl 5-chloro-2-methoxynicotinate** from its precursor.



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Caption: Synthetic pathway of **Methyl 5-chloro-2-methoxynicotinate**.

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